

Biochemical and Pharmacological Profile of 2-Amino-4-chloropyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-4-chloropyridine

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Abstract

2-Amino-4-chloropyridine is a halogenated aminopyridine derivative that serves as a versatile intermediate in the synthesis of a wide range of pharmaceutical and agrochemical compounds. Its chemical structure, featuring a reactive chlorine atom and an amino group on the pyridine ring, allows for diverse chemical modifications, making it a valuable building block in medicinal chemistry. This technical guide provides a comprehensive overview of the available biochemical and pharmacological information on **2-Amino-4-chloropyridine**, including its synthesis, chemical properties, and toxicological profile. While the direct pharmacological activity of **2-Amino-4-chloropyridine** is not extensively documented in publicly available literature, this guide explores the known biological activities of its derivatives, suggesting potential areas for further investigation. Detailed experimental protocols for its synthesis and for assays in which its derivatives have been studied are also provided.

Chemical and Physical Properties

2-Amino-4-chloropyridine is a solid, off-white to brown crystalline powder. Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₅ ClN ₂	[1]
Molecular Weight	128.56 g/mol	[1]
CAS Number	19798-80-2	[1]
Melting Point	129-133 °C	[1]
Appearance	Off-white to brown crystalline powder	[2]
Solubility	Soluble in organic solvents.	[3]
SMILES	<chem>Nc1cc(Cl)ccn1</chem>	[1]
InChI Key	RQMWWVBHJMUJNZ-UHFFFAOYSA-N	[4]

Synthesis of 2-Amino-4-chloropyridine

Several synthetic routes for **2-Amino-4-chloropyridine** have been reported. A common method involves the Hofmann rearrangement of 4-chloropicolinamide.

Experimental Protocol: Synthesis via Hofmann Rearrangement

This protocol is adapted from described synthetic methods.

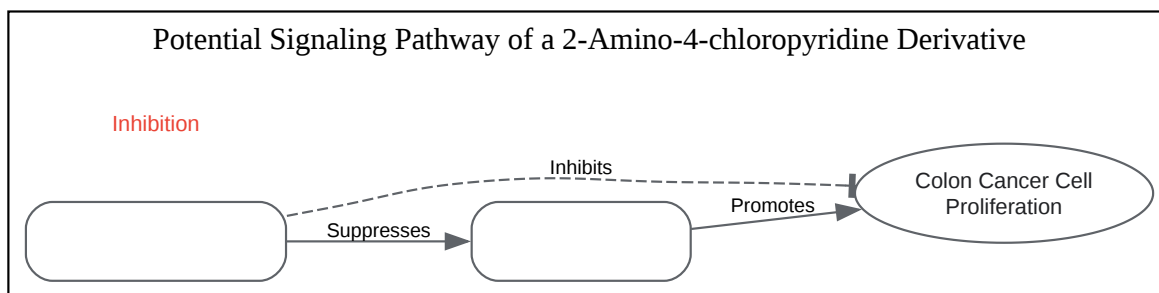
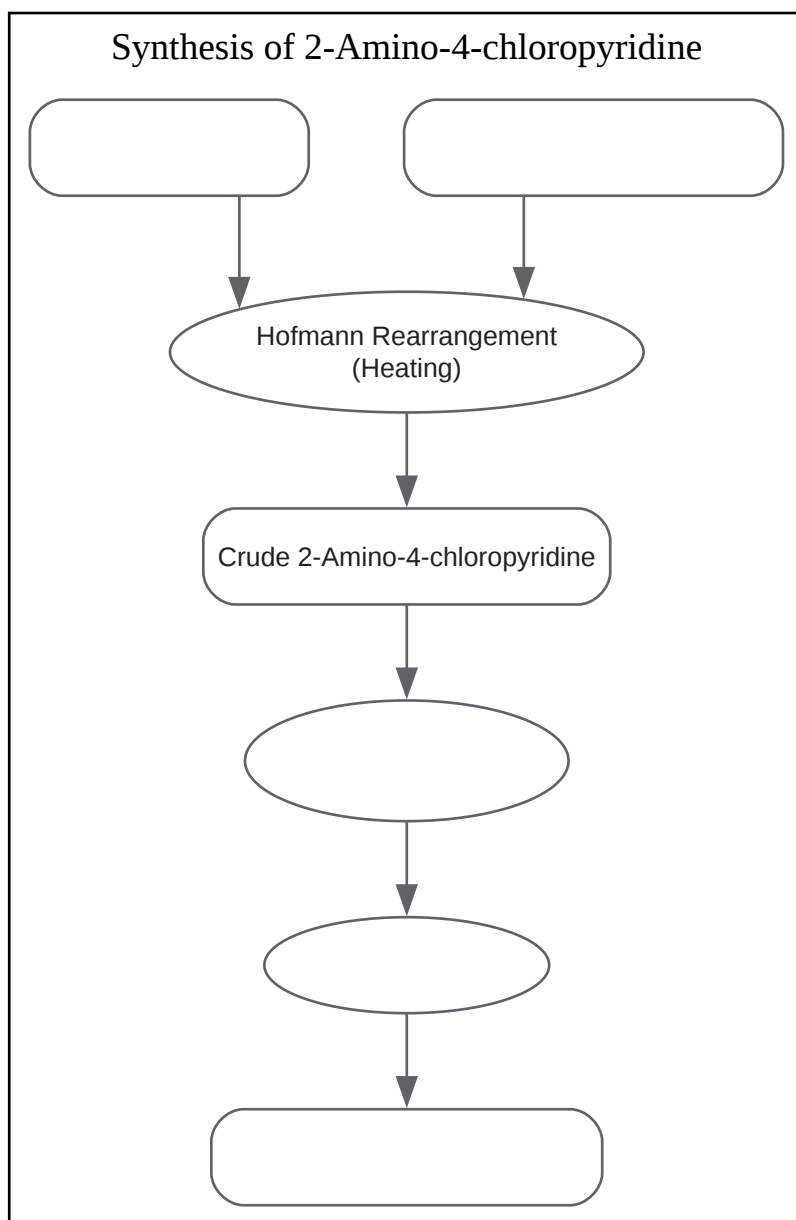
Materials:

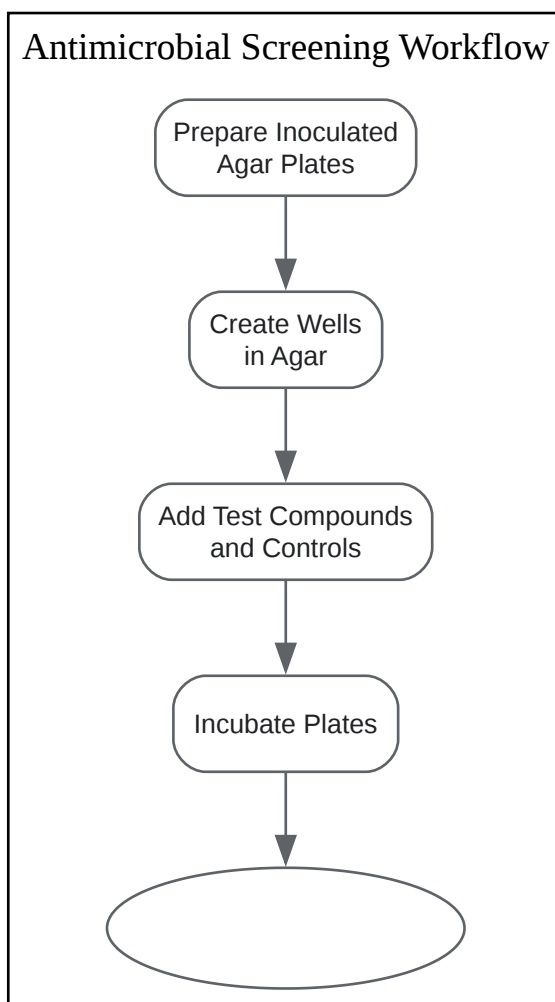
- 4-chloropicolinamide
- Sodium hypobromite (or sodium hypochlorite)
- Sodium hydroxide
- Hydrochloric acid
- Organic solvent (e.g., Dichloromethane)

- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- A solution of sodium hypobromite is prepared by adding bromine to a cold aqueous solution of sodium hydroxide.
- 4-chloropicolinamide is then added to the freshly prepared sodium hypobromite solution.
- The mixture is heated to facilitate the Hofmann rearrangement.
- After the reaction is complete, the mixture is cooled and extracted with an organic solvent such as dichloromethane.
- The organic layer is washed with water and dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield crude **2-Amino-4-chloropyridine**.
- The crude product can be further purified by recrystallization from a suitable solvent.





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